

3-Methyl-8-quinolinesulfonic Acid: A Technical Overview

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Compound of Interest

Compound Name: 3-Methyl-8-quinolinesulfonic acid

Cat. No.: B016382

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Introduction

3-Methyl-8-quinolinesulfonic acid is a heterocyclic organic compound belonging to the quinoline family. Its structure, characterized by a quinoline core substituted with a methyl group at the 3-position and a sulfonic acid group at the 8-position, makes it a molecule of interest in organic synthesis and pharmaceutical research. This technical guide provides a comprehensive overview of its molecular structure, properties, and synthesis, tailored for professionals in the scientific community. The compound is also recognized as an impurity in the manufacturing of Argatroban, a direct thrombin inhibitor, designated as Argatroban Impurity 30.

Molecular Structure and Properties

The fundamental characteristics of **3-Methyl-8-quinolinesulfonic acid** are summarized below. The data presented is a combination of information from various chemical databases and computational predictions.

Chemical and Physical Properties

Property	Value	Source
IUPAC Name	3-methylquinoline-8-sulfonic acid	[1]
Synonyms	3-Methylquinoline-8-sulfonic Acid, Argatroban Impurity 30	[1]
CAS Number	153886-69-2	[1]
Molecular Formula	C ₁₀ H ₉ NO ₃ S	[1]
Molecular Weight	223.25 g/mol	[1]
Canonical SMILES	<chem>CC1=CN=C2C(=C1)C(=CC=C2)S(=O)(=O)O</chem>	
InChI Key	BTBNYOKJERLLQI-UHFFFAOYSA-N	
Appearance	Not available	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	
pKa	Not available	

Note: Experimental physical properties such as melting point, boiling point, and solubility are not readily available in the public domain. The provided data is based on computational models where applicable.

Synthesis Protocol

A documented method for the synthesis of **3-Methyl-8-quinolinesulfonic acid** involves a two-step process, starting from 2-aminobenzenesulfonic acid. This process is detailed in patent CN110872252A, which focuses on the preparation of the corresponding sulfonyl chloride, with the sulfonic acid as a key intermediate.[2]

Experimental Protocol: Synthesis of 3-Methyl-8-quinolinesulfonic acid

Step 1: Catalytic Cyclization

- Reactants: 2-aminobenzenesulfonic acid, propionaldehyde, and paraformaldehyde.
- Solvent: Eutectic solvent.
- Catalyst: Lewis acids such as AlCl_3 , SnCl_2 , or FeCl_3 .
- Procedure: The reactants are subjected to a catalytic cyclization reaction in a eutectic solvent. The specific reaction conditions (temperature, reaction time, and stoichiometry) are optimized to facilitate the formation of the quinoline ring system.
- Product: The reaction yields 3-methylquinoline-8-sulfonic acid.

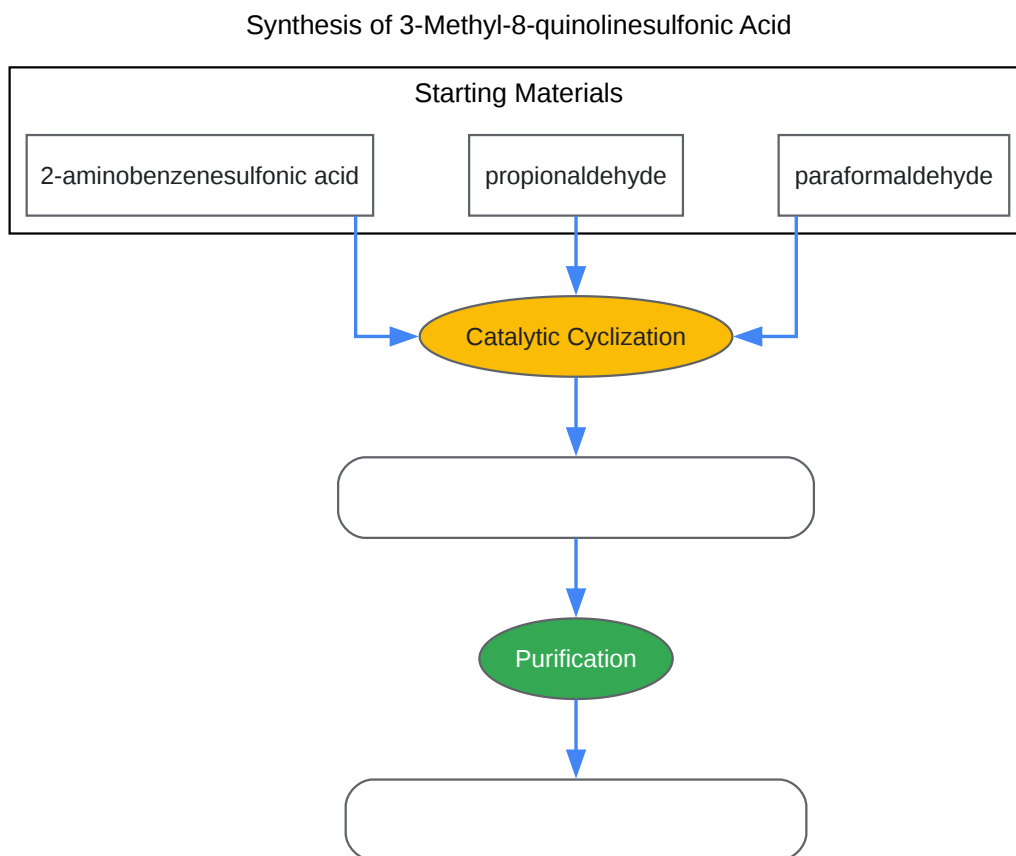
Step 2: Isolation and Purification

- Work-up: Following the cyclization reaction, the reaction mixture is worked up to isolate the crude 3-methylquinoline-8-sulfonic acid. This may involve precipitation, filtration, and washing steps.
- Purification: The crude product can be further purified using standard techniques such as recrystallization to obtain the final product of desired purity.

For the exact molar ratios, temperatures, and reaction times, it is recommended to consult the detailed experimental procedures outlined in patent CN110872252A.

Logical Workflow of Synthesis

The synthesis of **3-Methyl-8-quinolinesulfonic acid** can be visualized as a straightforward two-stage process. The following diagram illustrates this experimental workflow.



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Caption: Synthesis workflow for **3-Methyl-8-quinolinesulfonic acid**.

Spectroscopic Data

As of the date of this document, detailed experimental spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **3-Methyl-8-quinolinesulfonic acid** is not widely published in peer-reviewed literature or publicly accessible databases. Researchers requiring this information for analytical purposes are advised to acquire reference standards and perform their own spectroscopic analysis.

Applications and Future Directions

3-Methyl-8-quinolinesulfonic acid serves as a valuable building block in organic synthesis. Its presence as an impurity in Argatroban highlights its relevance in pharmaceutical manufacturing and quality control.^[1] Further research into the chemical reactivity of its functional groups could unveil novel applications in medicinal chemistry, materials science, and as a ligand in coordination chemistry. The development of efficient and scalable synthetic routes remains a key area of interest for its potential use in various chemical industries.

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References

- 1. 3-Methyl-8-quinolinesulfonic acid | C₁₀H₉NO₃S | CID 19382410 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CN110872252A - Preparation method of 3-methylquinoline-8-sulfonyl chloride - Google Patents [patents.google.com]
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